Understanding "Vestalin" in Cosmetic and Dermatological Context

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Compound of Interest

Compound Name:	*Vestalin*
CAS No.:	*8064-75-3*
Cat. No.:	*B13788687*

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Initial research indicates that the term "**Vestalin**" does not refer to a commonly recognized ingredient in cosmetic or dermatological formulations. A search of chemical databases reveals "**Vestalin**" as a mixture of two synthetic hormones: Ethinylestradiol and Norgesterone. These are active pharmaceutical ingredients primarily used in hormonal contraceptives and are not approved for general cosmetic use.

However, a similarly named natural compound, (3S)-Vestitol, has been the subject of dermatological research, particularly for its anti-inflammatory properties. This document will focus on the application and research protocols for (3S)-Vestitol, a promising isoflavonoid for dermatological and cosmetic science.

Application Notes: (3S)-Vestitol in Dermatological Research

(3S)-Vestitol, an isoflavonoid derivable from sources like red propolis, has demonstrated significant anti-inflammatory effects, making it a compound of interest for treating inflammatory skin conditions. Its mechanism of action involves the modulation of key inflammatory pathways,

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suggesting potential applications in conditions such as acne, rosacea, and atopic dermatitis, where inflammation is a key pathological feature.

Key Research Findings on (3S)-Vestitol:

- Inhibition of Pro-inflammatory Mediators: Studies have shown that (3S)-Vestitol can significantly reduce the production of nitric oxide (NO), a key inflammatory mediator, in macrophages.
- Cytokine Modulation: The compound has been observed to decrease the release of several pro-inflammatory cytokines, including Interleukin-1α (IL-1α), Interleukin-1β (IL-1β), and Granulocyte-colony stimulating factor (G-CSF).
- NF-κB Pathway Inhibition: The anti-inflammatory effects of (3S)-Vestitol are linked to its ability to inhibit the NF-κB signaling pathway, a central regulator of inflammation.

Quantitative Data Summary

The following table summarizes the key quantitative findings from a study on the anti-inflammatory effects of (3S)-Vestitol on peritoneal macrophages.

Parameter	Concentration of (3S)-Vestitol	Result
Nitric Oxide (NO) Release	0.55 µM	60% reduction
Cell Viability	0.55 µM	No significant alteration
IL-1β Release	0.55 µM	Significant decrease
IL-1α Release	0.55 µM	Significant decrease
G-CSF Release	0.55 µM	Significant decrease
IL-10 Release	0.55 µM	Significant decrease
GM-CSF Release	0.55 µM	Significant decrease

Experimental Protocols

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Cell Culture and Treatment

- Cell Line: Peritoneal macrophages from C57BL/6 mice.
- Culture Conditions: Cells are cultured in RPMI-1640 medium supplemented with 10% fetal bovine serum (FBS) and 1% penicillin-streptomycin at 37°C in a 5% CO2 humidified atmosphere.
- Stimulation: Macrophages are stimulated with lipopolysaccharide (LPS) to induce an inflammatory response.
- Treatment: Stimulated cells are treated with varying concentrations of (3S)-Vestitol (e.g., 0.37 µM to 0.59 µM) for 48 hours.

Nitric Oxide (NO) Assay

- Principle: The Griess test is used to measure the concentration of nitrite, a stable product of NO, in the cell culture supernatant.
- Procedure:
  - Collect 100 µL of culture supernatant from each well.
  - Add 100 µL of Griess reagent (a mixture of 1% sulfanilamide in 5% phosphoric acid and 0.1% N-(1-naphthyl)ethylenediamine dihydrochloride in water).
  - Incubate at room temperature for 10 minutes.
  - Measure the absorbance at 540 nm using a microplate reader.
  - Quantify nitrite concentration using a standard curve of sodium nitrite.

Cytokine Analysis

- Method: A multiplex bead-based immunoassay (e.g., Luminex) is used to simultaneously measure the concentration of multiple cytokines in the cell culture supernatant.
- Procedure:

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- Collect cell culture supernatants.
- Incubate the supernatants with a mixture of fluorescently-coded beads, each coated with a capture antibody specific for a particular cytokine.
- Add a biotinylated detection antibody cocktail, followed by streptavidin-phycoerythrin.
- Analyze the samples on a multiplex analyzer to quantify the levels of each cytokine.

Gene Expression Analysis (RT-qPCR)

- Objective: To evaluate the effect of (3S)-Vestitol on the expression of genes related to inflammation.
- Procedure:
  - Isolate total RNA from treated and untreated cells using a suitable RNA extraction kit.
  - Synthesize cDNA from the extracted RNA using a reverse transcription kit.
  - Perform quantitative real-time PCR (qPCR) using gene-specific primers for target genes (e.g., Icam-1, Wnt5a, Mmp7, Socs3, Dab2) and a housekeeping gene for normalization.
  - Analyze the relative gene expression using the ΔΔCt method.

Signaling Pathway and Experimental Workflow

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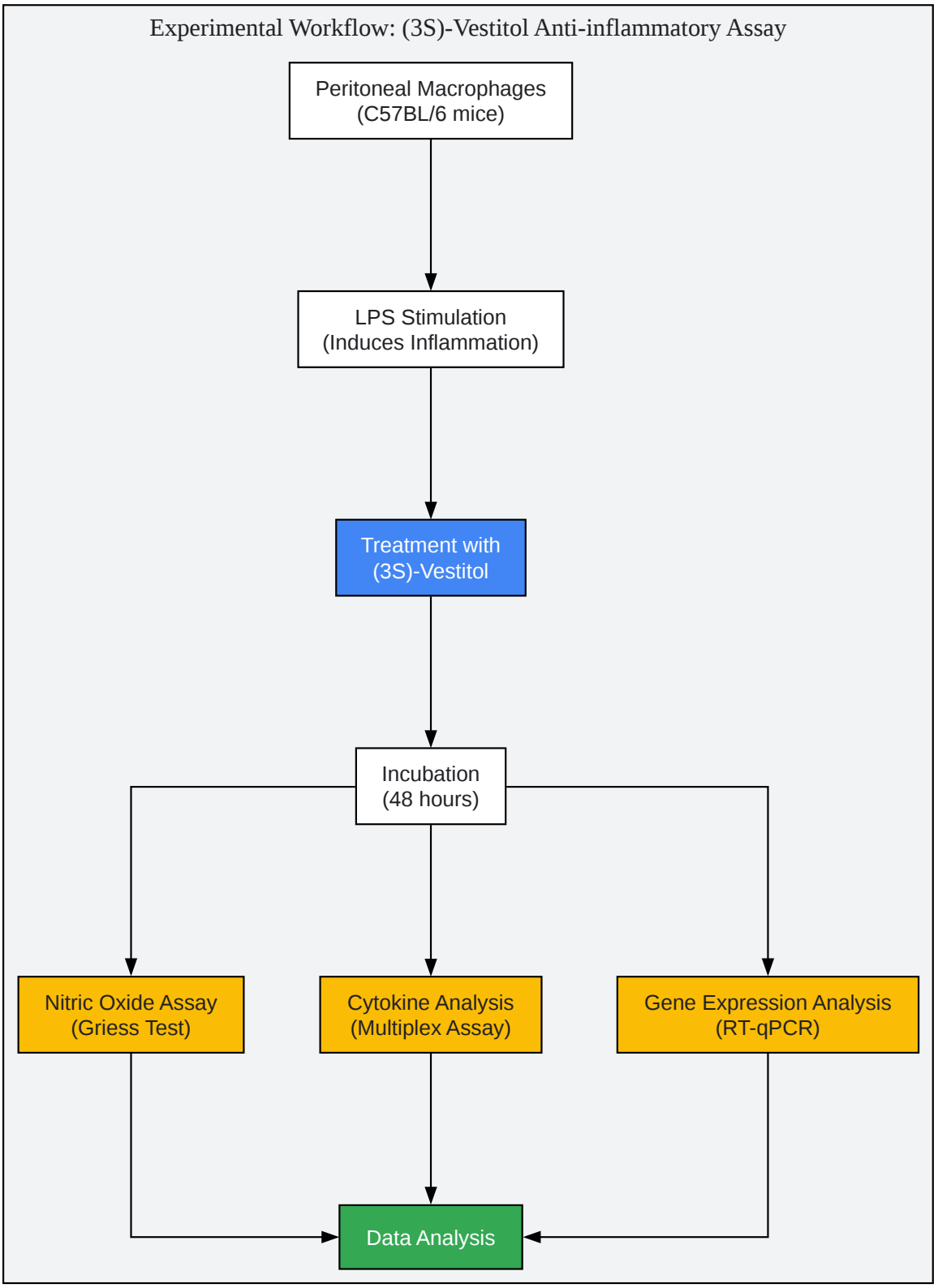

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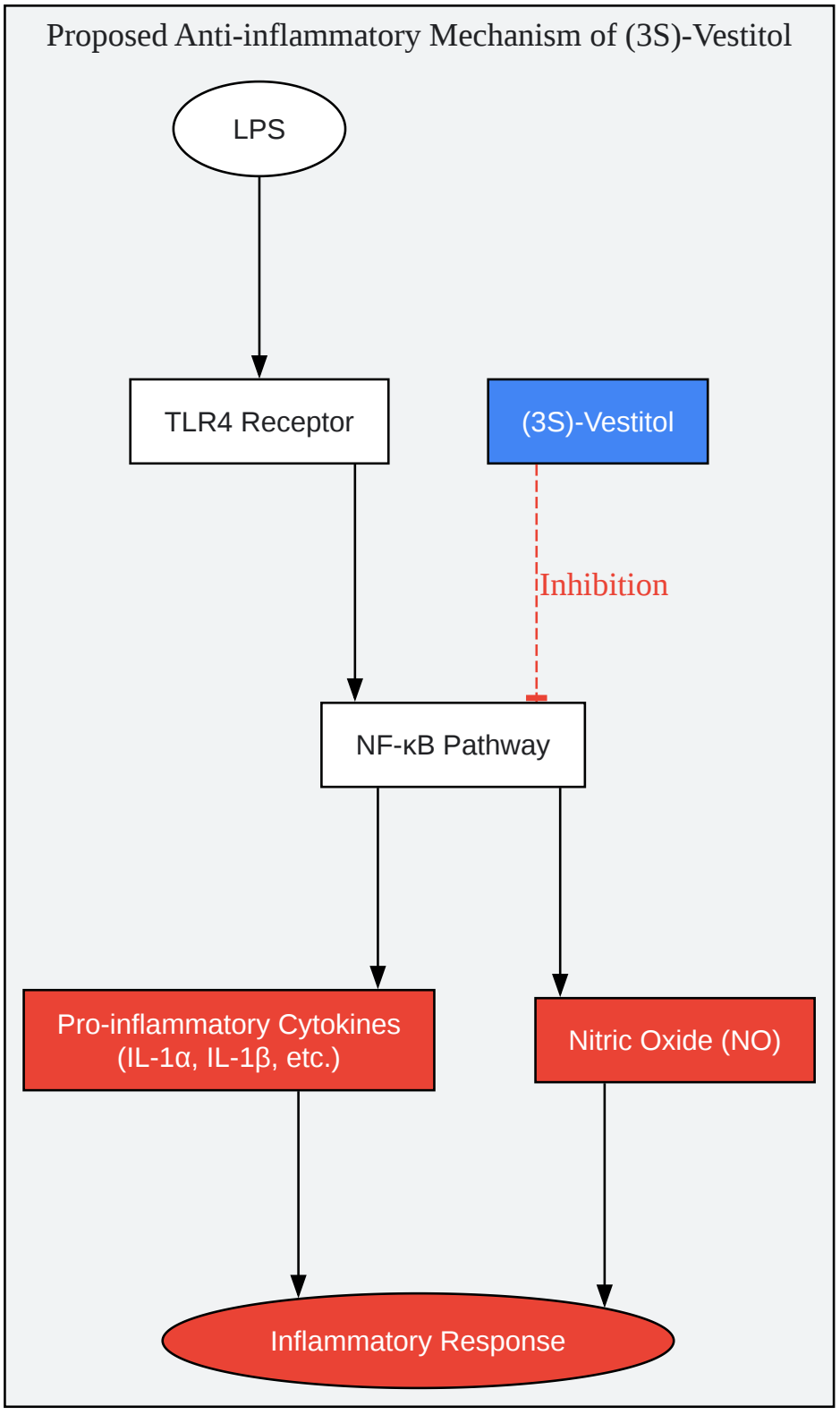

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